

Protocol for NMR Sample Preparation of 1-(2,5-Dimethoxyphenyl)ethanol

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Compound of Interest

Compound Name: **1-(2,5-Dimethoxyphenyl)ethanol**

Cat. No.: **B1338190**

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Application Note

This document provides a detailed protocol for the preparation of **1-(2,5-Dimethoxyphenyl)ethanol** samples for Nuclear Magnetic Resonance (NMR) spectroscopy.

This protocol is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. The aim is to ensure the acquisition of high-quality, reproducible NMR spectra for structural elucidation and purity assessment.

1-(2,5-Dimethoxyphenyl)ethanol is an aromatic alcohol with a molecular formula of $C_{10}H_{14}O_3$ and a molecular weight of 182.22 g/mol. Proper sample preparation is critical for obtaining sharp and well-resolved NMR signals. The choice of a suitable deuterated solvent is essential to avoid interference from solvent protons. For this compound, deuterated chloroform ($CDCl_3$) is a common and effective choice due to its ability to dissolve a wide range of organic compounds.^{[1][2]} Alternatively, deuterated dimethyl sulfoxide ($DMSO-d_6$) can be used, particularly if the sample has limited solubility in chloroform or if the exchange of the hydroxyl proton is of interest.^{[1][2]}

The concentration of the sample is a key parameter that influences the signal-to-noise ratio and the spectral resolution. For 1H NMR of small molecules like **1-(2,5-Dimethoxyphenyl)ethanol**, a concentration range of 5-25 mg of the analyte in 0.6-0.7 mL of deuterated solvent is typically recommended.^[3] This concentration is generally sufficient to obtain a good quality spectrum within a reasonable acquisition time.

An internal standard, such as tetramethylsilane (TMS), is often added to the sample to provide a reference signal for the chemical shift scale (set at 0.00 ppm).

Experimental Protocol

This section outlines the step-by-step procedure for preparing a sample of **1-(2,5-Dimethoxyphenyl)ethanol** for NMR analysis.

Materials:

- **1-(2,5-Dimethoxyphenyl)ethanol**
- Deuterated Chloroform (CDCl_3) or Deuterated Dimethyl Sulfoxide (DMSO-d_6)
- Tetramethylsilane (TMS) (optional, as an internal standard)
- High-quality 5 mm NMR tubes
- Vortex mixer
- Pasteur pipette
- Analytical balance
- Spatula
- Small vial (e.g., a 1.5 mL glass vial)

Procedure:

- Weighing the Sample: Accurately weigh 5-10 mg of **1-(2,5-Dimethoxyphenyl)ethanol** into a clean, dry vial.
- Solvent Addition: Add approximately 0.6-0.7 mL of the chosen deuterated solvent (CDCl_3 or DMSO-d_6) to the vial containing the sample.
- Internal Standard (Optional): If an internal standard is required, add a small amount of TMS to the solvent. Typically, a concentration of 0.03-0.05% (v/v) is sufficient.

- **Dissolution:** Securely cap the vial and vortex the mixture until the sample is completely dissolved. Gentle warming may be applied if the sample does not dissolve readily at room temperature.
- **Transfer to NMR Tube:** Using a clean Pasteur pipette, carefully transfer the solution from the vial into a 5 mm NMR tube. Ensure that there are no air bubbles in the solution.
- **Capping and Labeling:** Cap the NMR tube and label it clearly with the sample identification.
- **Instrument Setup:** Insert the NMR tube into the spinner turbine and place it in the NMR spectrometer.
- **Data Acquisition:** Proceed with the standard NMR data acquisition procedures, including locking, shimming, and running the desired NMR experiments (e.g., ¹H, ¹³C, COSY, HSQC).

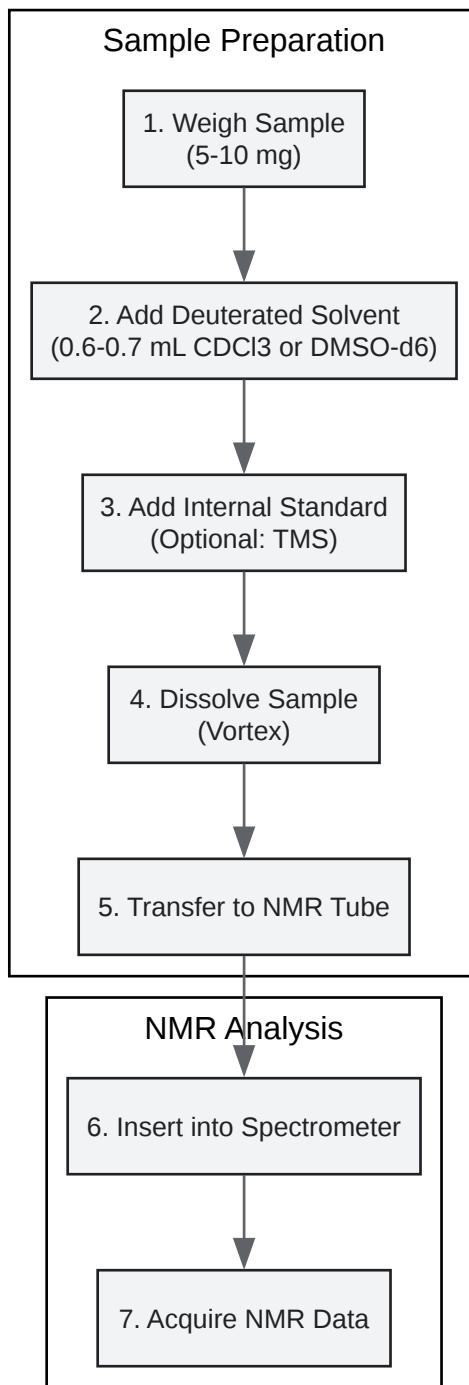
Data Presentation

The following table summarizes the key quantitative parameters for the NMR sample preparation of **1-(2,5-Dimethoxyphenyl)ethanol**.

Parameter	Value	Unit
Analyte	1-(2,5-Dimethoxyphenyl)ethanol	-
Molecular Weight	182.22	g/mol
Sample Weight	5 - 10	mg
Deuterated Solvent	CDCl ₃ or DMSO-d ₆	-
Solvent Volume	0.6 - 0.7	mL
Recommended Concentration for ¹ H NMR	8.3 - 16.7	mg/mL
Internal Standard (Optional)	Tetramethylsilane (TMS)	-

Workflow Diagram

The following diagram illustrates the experimental workflow for the NMR sample preparation of **1-(2,5-Dimethoxyphenyl)ethanol**.



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Caption: Workflow for NMR sample preparation.

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